

Personal protective equipment for handling 3-(Pyridin-3-yl)prop-2-enamide

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Compound of Interest

Compound Name: 3-(Pyridin-3-yl)prop-2-enamide

Cat. No.: B074821

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Essential Safety and Handling Guide for 3-(Pyridin-3-yl)prop-2-enamide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-(Pyridin-3-yl)prop-2-enamide** (CAS Number: 143685-68-1) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier: **3-(Pyridin-3-yl)prop-2-enamide** is also known as N-(pyridin-3-yl)acrylamide.

Hazard Summary: Based on available data, this compound is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Due to its acrylamide structure, it should be handled with additional caution, as acrylamide itself is considered a probable human carcinogen and can have effects on the nervous system.^[1]

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are critical to minimize exposure when handling **3-(Pyridin-3-yl)prop-2-enamide**.

Control/PPE	Specification	Purpose
Engineering Controls	Chemical Fume Hood or Exhausted Biological Safety Cabinet	To minimize inhalation of dust or aerosols, especially when weighing or transferring the solid compound.[1]
Eye Protection	Tight-sealing safety goggles or a face shield.	To protect against splashes and dust that can cause serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact, which can cause irritation. Gloves must be inspected before use and changed immediately if contaminated.[1][2]
Skin and Body Protection	A fully buttoned lab coat with sleeves extending to the wrists. Consider Tyvek sleeves or gowns for procedures with a higher risk of exposure.	To protect skin from contact with the chemical.[1]
Respiratory Protection	A NIOSH/MSHA-approved respirator may be required if exposure limits are exceeded or if irritation is experienced, especially in the absence of adequate engineering controls.	To prevent respiratory tract irritation from dust or aerosols.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Preparation: Before handling, ensure that a designated work area within a chemical fume hood is prepared.[1] All necessary PPE should be donned. An eyewash station and safety shower should be readily accessible.
- Weighing and Transferring:
 - Handle the solid material carefully to avoid creating dust.
 - Use a chemical fume hood or other ventilated enclosure when weighing the powder.[1]
 - Keep containers of the chemical tightly closed when not in use.
- During Use:
 - Avoid contact with skin, eyes, and clothing.[2]
 - Do not eat, drink, or smoke in the laboratory area where this chemical is handled.
 - Wash hands thoroughly after handling, even if gloves were worn.
- Spill Response:
 - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

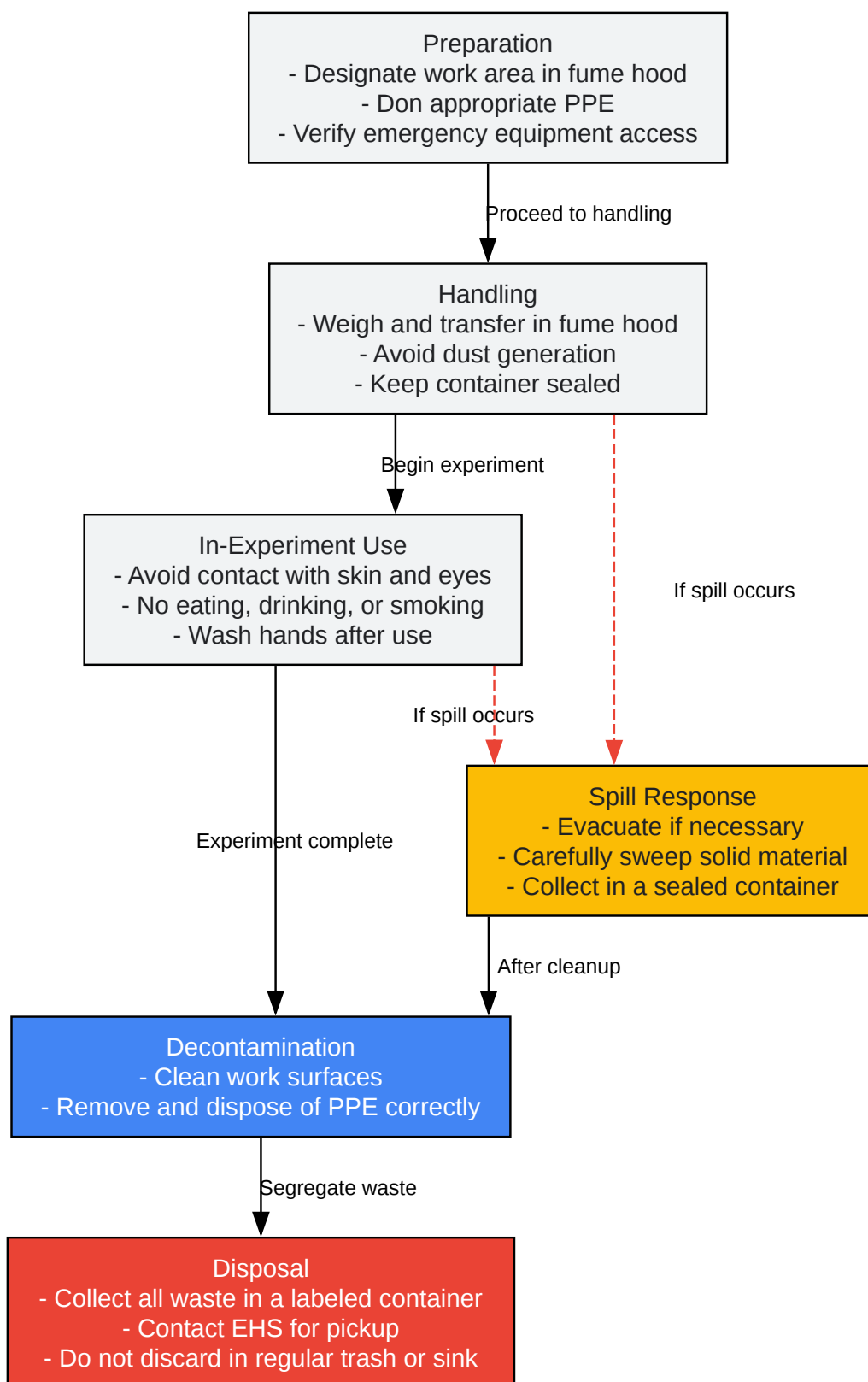
Disposal Plan:

3-(Pyridin-3-yl)prop-2-enamide and any contaminated materials should be treated as hazardous waste.

- Waste Collection:
 - Collect waste material, including contaminated gloves, wipes, and containers, in a designated, sealed, and properly labeled hazardous waste container.
- Disposal:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.[\[1\]](#)
- Do not dispose of this chemical down the drain or in the regular trash.[\[1\]](#)

Logical Workflow for Handling 3-(Pyridin-3-yl)prop-2-enamide



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Caption: Workflow for the safe handling and disposal of **3-(Pyridin-3-yl)prop-2-enamide**.

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References

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